Technical Guide: OICR-9429 as a Chemical Probe for Epigenetic Research

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Compound of Interest	
Compound Name:	*Dimethyl-F-OICR-9429-COOH*
CAS No.:	*1801787-56-3*
Cat. No.:	*B15602636*

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A Note on Nomenclature: This technical guide focuses on the well-characterized chemical probe OICR-9429. The specific compound "**Dimethyl-F-OICR-9429-COOH**" was not found in the available scientific literature. It is possible that this name refers to a derivative or a closely related analog of OICR-9429. The information presented herein is based on the published data for OICR-9429.

Introduction

OICR-9429 is a potent, selective, and cell-active small molecule antagonist of the interaction between WD repeat-containing protein 5 (WDR5) and Mixed-Lineage Leukemia 1 (MLL1).[1][2][3] WDR5 is a crucial component of several chromatin regulatory complexes, including the MLL1 complex, which is a histone methyltransferase responsible for the trimethylation of histone H3 at lysine 4 (H3K4me3).[4][5][6] This epigenetic modification is a key marker of active gene transcription.[6] The dysregulation of the MLL1 complex is implicated in various cancers, particularly acute myeloid and lymphoid leukemias.[4] OICR-9429 serves as a valuable chemical probe to investigate the biological functions of the WDR5-MLL1 axis and to explore its therapeutic potential in oncology and other diseases.[1][7] By competitively binding to the MLL-binding pocket on WDR5, OICR-9429 disrupts the integrity and activity of the MLL

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complex, leading to a reduction in H3K4me3 levels and subsequent changes in gene expression.[1][7][8]

Mechanism of Action

OICR-9429 functions by competitively inhibiting the protein-protein interaction (PPI) between WDR5 and the WDR5-interacting (WIN) motif of MLL1.[1][7] WDR5 acts as a scaffold protein, and its interaction with MLL1 is essential for the catalytic activity of the MLL1 complex.[4][6] OICR-9429 occupies the WIN peptide-binding pocket on WDR5, thereby preventing the recruitment of MLL1 and other complex components like RbBP5.[1][4][9] This disruption leads to the suppression of H3K4 trimethylation at the promoter regions of target genes, ultimately modulating gene transcription.[8][10] This mechanism of action has been shown to induce differentiation and inhibit proliferation in certain cancer cell types, such as C/EBPα N-terminal leukemia cells.[1]

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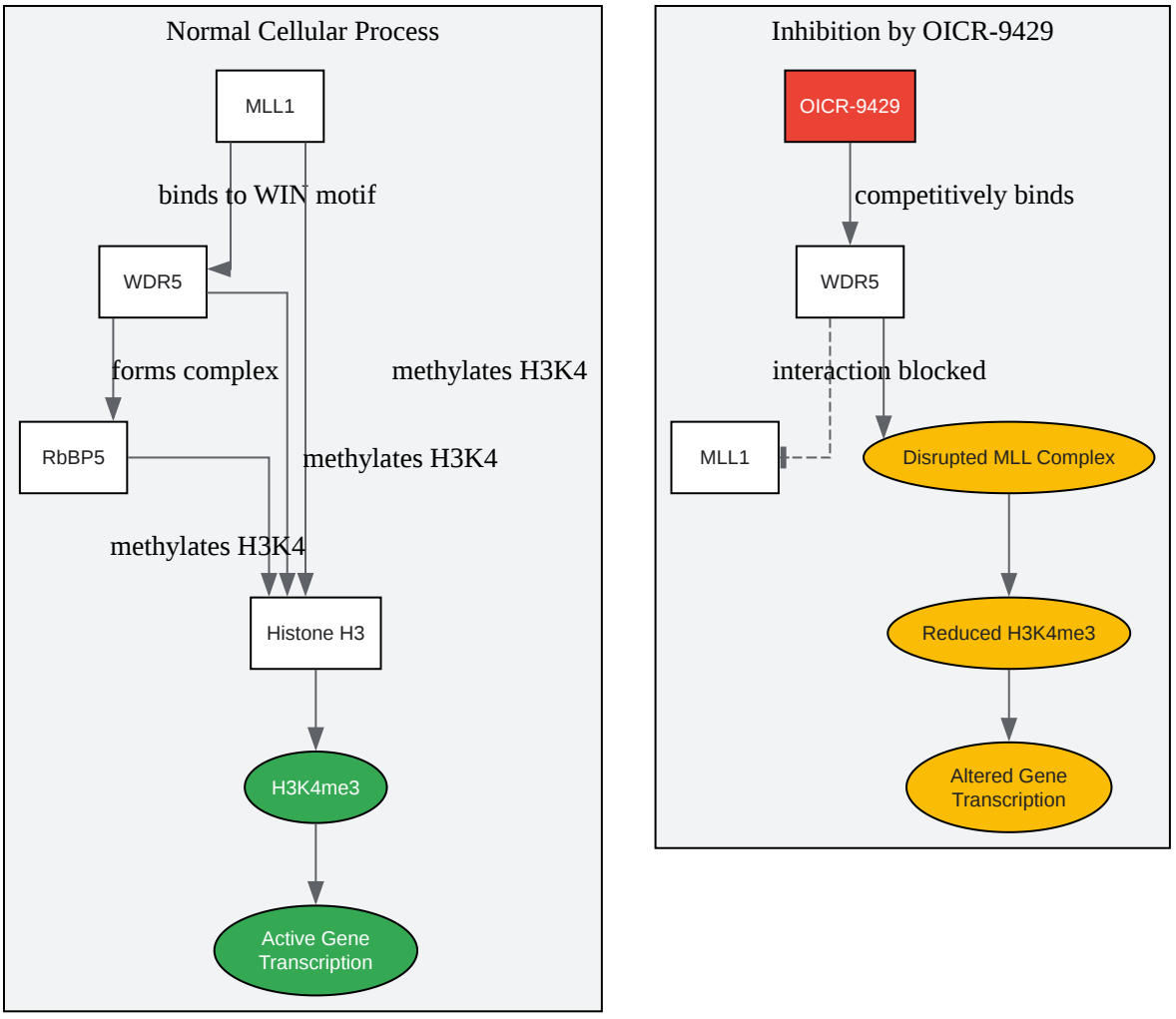

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Caption: Mechanism of OICR-9429 Action.

Quantitative Data Presentation

The potency and binding affinity of OICR-9429 have been characterized using various biochemical and biophysical assays. The following table summarizes the key quantitative data

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available in the literature.

Parameter	Value	Method	Cell Line/System	Reference
Binding Affinity (KD)	93 ± 28 nM	Surface Plasmon Resonance	Recombinant Human WDR5	[1][7]
24 nM	Biacore	Recombinant Human WDR5	[9]	
52 nM	Isothermal Titration Calorimetry (ITC)	Recombinant Human WDR5	[4][9]	
51 nM	Biacore	Recombinant Human WDR5	[4]	
Peptide Displacement (Kdisp)	64 ± 4 nM	Fluorescence Polarization	Recombinant Human WDR5 and MLL peptide	[1][7]
Cellular IC50	< 1 µM	Co-immunoprecipitation	HEK293 cells	[4][9]
67.74 µM	Cell Viability Assay	T24 bladder cancer cells	[8]	
70.41 µM	Cell Viability Assay	UM-UC-3 bladder cancer cells	[8]	
121.42 µM	Cell Viability Assay	TCCSUP bladder cancer cells	[8]	

Experimental Protocols

This protocol is used to assess the effect of OICR-9429 on the proliferation of cancer cells.

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- Cell Seeding: Seed actively proliferating cells (e.g., primary human AML cells or bladder cancer cell lines) in 96-well plates at a density of 20,000 cells per well in triplicates.[7]
- Treatment: Treat the cells with varying concentrations of OICR-9429 (e.g., 0-10 µM or higher for less sensitive lines) or DMSO as a vehicle control (typically at 0.05%).[7][8]
- Incubation: Incubate the plates for a specified period, for example, 48 or 72 hours.[7][8]
- Viability Measurement: Measure cell viability using a suitable assay, such as the CellTiter-Glo Luminescent Cell Viability Assay, according to the manufacturer's instructions.[7]
- Data Analysis: Calculate IC50 values from the dose-response curves.

This protocol is designed to demonstrate that OICR-9429 disrupts the interaction between WDR5 and MLL in a cellular context.

- Cell Culture and Treatment: Culture cells (e.g., HEK293 transfected with FLAG-tagged WDR5) and treat with OICR-9429 at various concentrations (e.g., 5-20 µM) or DMSO for a defined period.[10]
- Cell Lysis: Lyse the cells in a suitable buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
- Immunoprecipitation: Incubate the cell lysates with an anti-FLAG antibody to pull down the FLAG-WDR5 protein complex.
- Western Blotting: Elute the immunoprecipitated proteins and separate them by SDS-PAGE. Transfer the proteins to a PVDF membrane and probe with antibodies against WDR5, MLL1, and RbBP5 to detect the co-precipitated proteins.[10]
- Analysis: A decrease in the amount of MLL1 and RbBP5 co-immunoprecipitated with WDR5 in OICR-9429-treated cells compared to the control indicates disruption of the protein complex.

This protocol is used to measure the effect of OICR-9429 on global levels of H3K4me3.

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- Cell Treatment and Histone Extraction: Treat cells with OICR-9429 for a specific duration. Harvest the cells and extract histones using an acid extraction protocol.
- Quantification: Quantify the extracted histone proteins using a protein assay (e.g., BCA assay).
- SDS-PAGE and Western Blotting: Separate equal amounts of histone extracts on an SDS-PAGE gel and transfer to a PVDF membrane.
- Antibody Incubation: Probe the membrane with a primary antibody specific for H3K4me3. Also, probe with an antibody against total Histone H3 as a loading control.
- Detection and Analysis: Use a secondary antibody conjugated to HRP and a chemiluminescent substrate for detection. Quantify the band intensities to determine the relative change in H3K4me3 levels. A decrease in the H3K4me3 signal, normalized to total H3, in treated cells indicates the inhibitory activity of OICR-9429.[10]

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for investigating the effects of OICR-9429 in a cancer cell line model.

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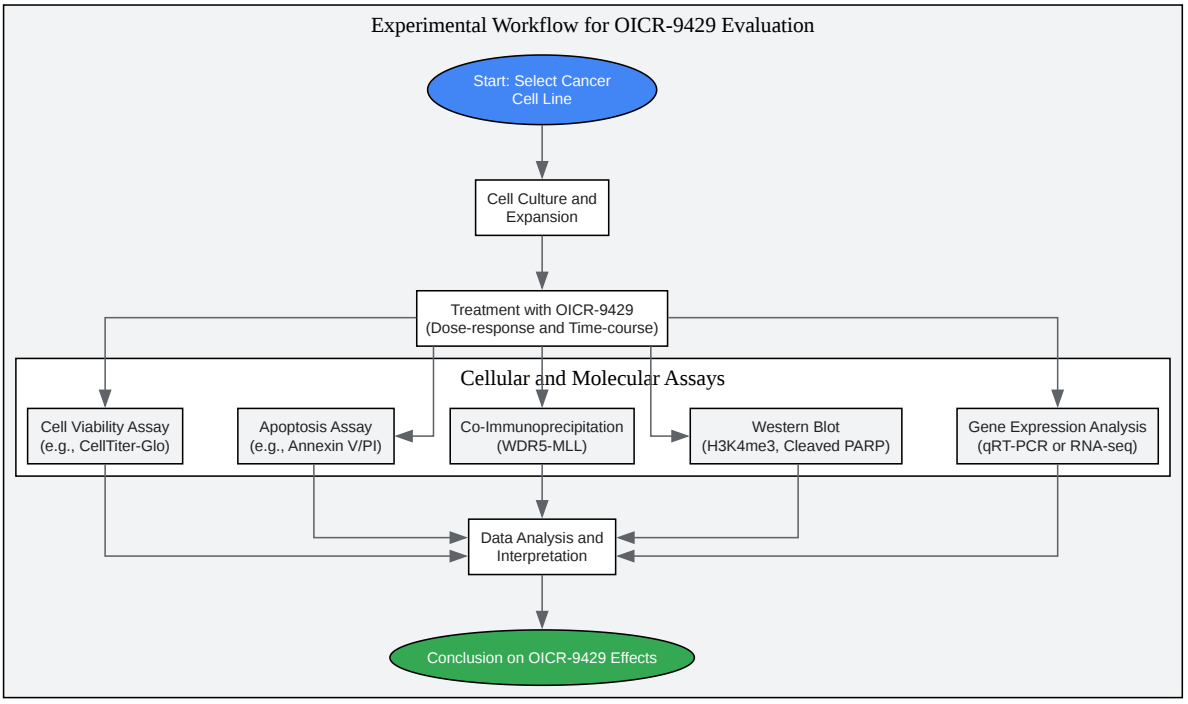

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Caption: Workflow for OICR-9429 Evaluation.

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